Characterization techniques for 5-[(4-Chloro-3-methylphenoxy)methyl]-2-furaldehyde

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Compound of Interest

Compound Name:	*5-[(4-Chloro-3-methylphenoxy)methyl]-2-furaldehyde*
CAS No.:	*438220-50-9*
Cat. No.:	*B454982*

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An Application Guide for the Comprehensive Characterization of **5-[(4-Chloro-3-methylphenoxy)methyl]-2-furaldehyde**

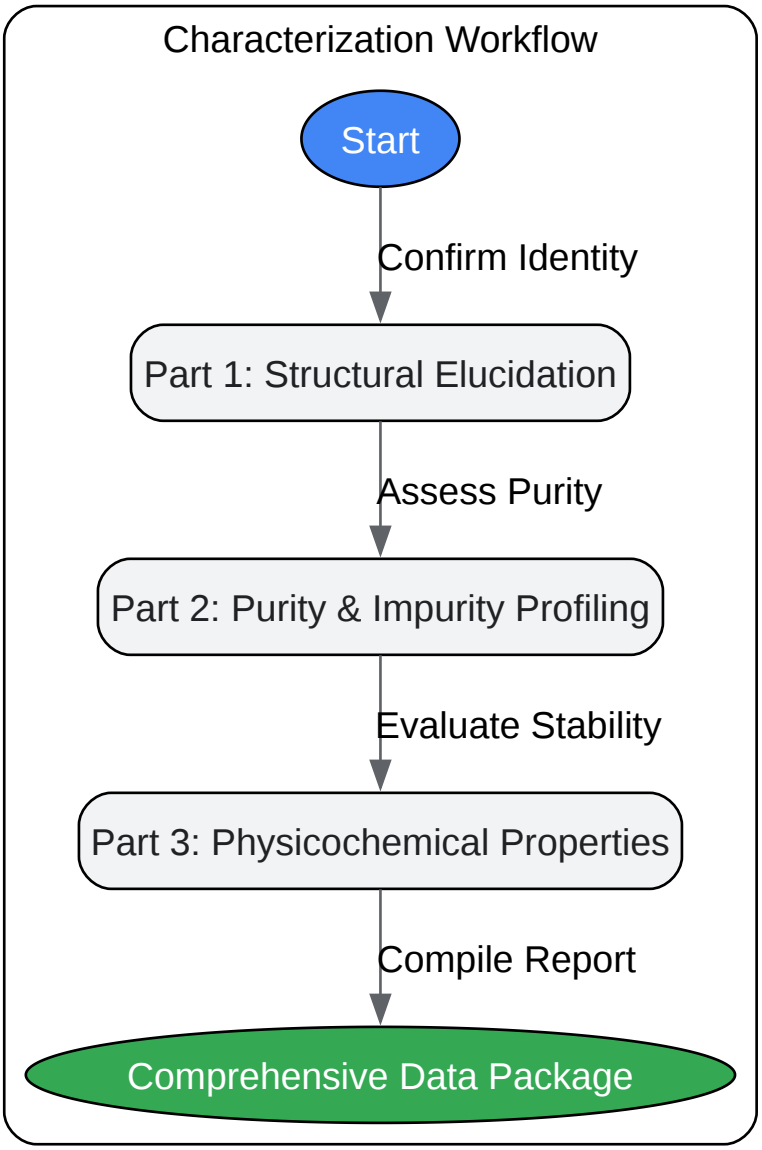
Authored by: A Senior Application Scientist

Introduction

5-[(4-Chloro-3-methylphenoxy)methyl]-2-furaldehyde is a molecule of significant interest, integrating a reactive furaldehyde core with a substituted phenoxy moiety. The furan ring is a versatile building block in medicinal chemistry, while the chloro- and methyl-substituted phenol component can modulate physicochemical and biological properties.[1][2] Given its potential utility in pharmaceutical research and materials science, a rigorous and multi-faceted characterization is imperative. This guide provides a detailed framework for the structural elucidation, purity assessment, and physicochemical analysis of this compound, ensuring data integrity and reproducibility for researchers, scientists, and drug development professionals.

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The characterization strategy is built upon a logical progression of analytical techniques, each providing a unique and complementary piece of information. We begin with definitive structural confirmation, move to quantitative purity analysis, and conclude with an assessment of thermal stability.



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Caption: Overall workflow for the characterization of **5-[(4-Chloro-3-methylphenoxy)methyl]-2-furaldehyde**.

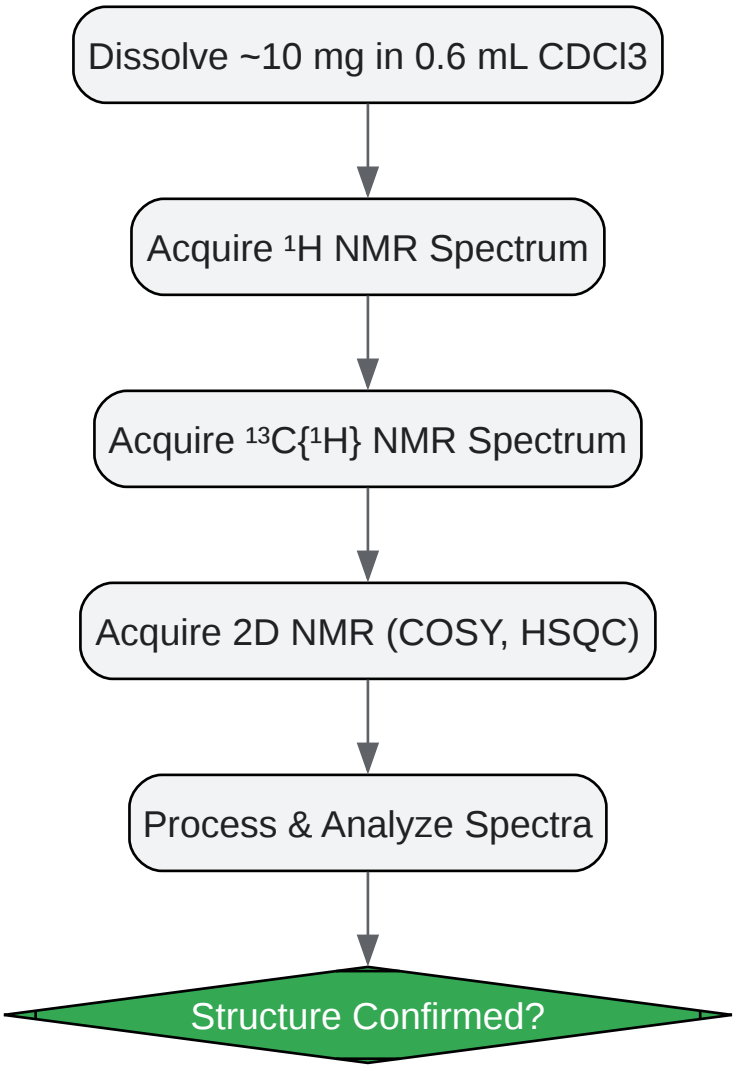
Part 1: Structural Elucidation & Confirmation

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The primary objective is to unequivocally confirm that the synthesized molecule corresponds to the target structure of **5-[(4-Chloro-3-methylphenoxy)methyl]-2-furaldehyde**. This is achieved by probing the molecular structure at the atomic and functional group levels using a combination of spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Principle & Rationale: NMR spectroscopy is the cornerstone of small molecule structural elucidation. It provides detailed information about the chemical environment, connectivity, and spatial arrangement of magnetically active nuclei (^{1}H and ^{13}C). For a novel compound, 1D (^{1}H, ^{13}C) and 2D (e.g., COSY, HSQC) NMR experiments are essential to assign every signal and confirm the bonding framework.



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Caption: Workflow for NMR-based structural elucidation.

Detailed Protocol: ^{1}H and ^{13}C NMR

- Sample Preparation: Accurately weigh 5-10 mg of the compound and dissolve it in approximately 0.6 mL of deuterated chloroform ($CDCl_3$). Add a small amount of tetramethylsilane (TMS) as an internal reference (0 ppm) if the solvent does not already contain it.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer. Ensure the instrument is properly tuned and shimmed for optimal resolution.
- ^{1}H NMR Acquisition:
  - Acquire a standard 1D proton spectrum.
  - Typical parameters: Spectral width of ~16 ppm, relaxation delay of 1-2 seconds, 16-32 scans.[3]
- ^{13}C NMR Acquisition:
  - Acquire a proton-decoupled ^{13}C spectrum.
  - Typical parameters: Spectral width of ~240 ppm, relaxation delay of 2 seconds, accumulate a sufficient number of scans (e.g., 1024 or more) for good signal-to-noise.[3]
- Data Processing: Process the Free Induction Decays (FIDs) with an appropriate window function (e.g., exponential multiplication with a line broadening of 0.3 Hz for ^{1}H) and perform Fourier transformation. Phase and baseline correct the spectra. Integrate the ^{1}H signals and reference the spectra to TMS.

Expected Results & Interpretation:

The structure (Molecular Formula: $C_{13}H_{11}ClO_3$) contains distinct proton and carbon environments that should be clearly resolved.

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^{1}H NMR - Predicted Signals (in $CDCl_3$)	Approx. δ (ppm)	Multiplicity	Integration	Assignment
Aldehyde Proton	9.6 - 9.7	Singlet (s)	1H	CHO
Furan Protons	7.2 - 7.3, 6.5 - 6.6	Doublet (d)	1H each	CH (Furan ring)
Aromatic Protons	6.8 - 7.3	Multiplet (m)	3H	CH (Phenyl ring)
Methylene Protons	5.1 - 5.2	Singlet (s)	2H	O-CH_2-Furan
Methyl Protons	2.3 - 2.4	Singlet (s)	3H	Ar-CH_3

^{13}C NMR - Predicted Signals (in $CDCl_3$)	Approx. δ (ppm)	Assignment
Aldehyde Carbonyl	177 - 178	CHO
Aromatic/Furan Carbons	110 - 160	C (Aromatic & Furan)
Methylene Carbon	60 - 65	O-CH_2-Furan
Methyl Carbon	15 - 20	Ar-CH_3

Note: These are estimated shifts. 2D NMR (HSQC) would be used to definitively link each proton signal to its corresponding carbon.

Mass Spectrometry (MS)

Principle & Rationale: MS provides the exact molecular weight and elemental composition of a molecule, serving as a primary tool for identity confirmation. High-resolution mass spectrometry (HRMS) can determine the mass with enough accuracy to predict a unique elemental formula. Fragmentation patterns observed in the mass spectrum offer corroborating evidence for the proposed structure.

Detailed Protocol: ESI-HRMS

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- Sample Preparation: Prepare a dilute solution of the compound (~1 mg/mL) in a suitable solvent like methanol or acetonitrile.
- Instrumentation: Use a high-resolution mass spectrometer, such as a Time-of-Flight (TOF) or Orbitrap instrument, equipped with an Electrospray Ionization (ESI) source.
- Acquisition:
  - Infuse the sample solution into the ESI source.
  - Acquire data in positive ion mode. The ether and aldehyde oxygens can be protonated to form $[M+H]^+$, or adducts like $[M+Na]^+$ may be observed.
  - Perform MS/MS analysis on the parent ion to induce fragmentation and gather structural information.[4]
- Data Analysis: Determine the accurate mass of the molecular ion and use software to calculate the elemental composition. Compare this with the theoretical value for $C_{13}H_{11}ClO_3$. Analyze the fragmentation pattern to identify characteristic losses.

Expected Results & Interpretation:

Parameter	Expected Value
Molecular Formula	$C_{13}H_{11}ClO_3$
Monoisotopic Mass	250.0400
Observed Ion (HRMS)	$[M+H]^+$ = 251.0478; $[M+Na]^+$ = 273.0297
Isotope Pattern	A characteristic ~3:1 ratio for the M and M+2 peaks due to the presence of ^{35}Cl and ^{37}Cl isotopes.

Predicted Fragmentation: Key fragments would likely arise from the cleavage of the ether linkage, leading to ions corresponding to the furaldehyde moiety and the chloromethylphenol moiety.

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Fourier-Transform Infrared (FTIR) Spectroscopy

Principle & Rationale: FTIR spectroscopy identifies the functional groups present in a molecule by measuring the absorption of infrared radiation at specific vibrational frequencies. It is a rapid and effective technique to confirm the presence of key groups like the aldehyde C=O, the aromatic C=C bonds, and the C-O ether linkage.

Detailed Protocol: Attenuated Total Reflectance (ATR)-FTIR

- Sample Preparation: Place a small amount of the solid sample directly onto the ATR crystal. No further preparation is needed.
- Instrumentation: Use an FTIR spectrometer equipped with an ATR accessory.
- Acquisition:
  - Collect a background spectrum of the clean, empty ATR crystal.
  - Apply pressure to ensure good contact between the sample and the crystal.
  - Collect the sample spectrum, typically by co-adding 16-32 scans in the 4000-400 cm^{-1} range.[5]
- Data Analysis: The resulting spectrum is typically plotted as % Transmittance vs. Wavenumber (cm^{-1}). Identify the major absorption bands and assign them to specific functional groups.

Expected Results & Interpretation:

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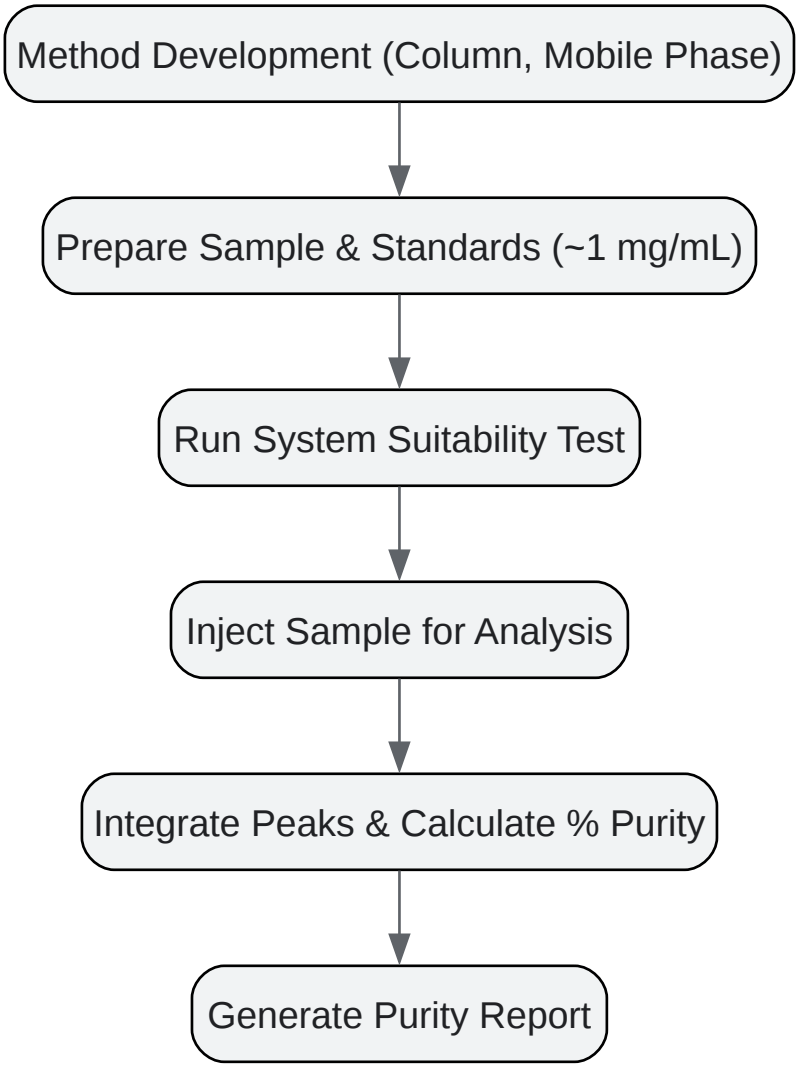
Vibrational Mode	Expected Wavenumber (cm^{-1})	Intensity
Aromatic C-H Stretch	3100 - 3000	Medium
Aldehyde C-H Stretch	2850 - 2750	Medium-Weak
Aldehyde C=O Stretch	1700 - 1680	Strong
Aromatic C=C Stretch	1600 - 1450	Medium-Strong
C-O-C (Ether) Stretch	1260 - 1000	Strong
C-Cl Stretch	800 - 600	Medium-Strong

The presence of a strong band around 1685 cm^{-1} is highly characteristic of the conjugated aldehyde, providing strong evidence for this functional group.[6]

Part 2: Purity Assessment by High-Performance Liquid Chromatography (HPLC)

Principle & Rationale: HPLC is the gold standard for determining the purity of organic compounds. It separates the target compound from impurities based on their differential partitioning between a stationary phase and a mobile phase. By using a detector like a Diode Array Detector (DAD), we can quantify the purity as a percentage of the total peak area and also gain UV-Vis spectral information for peak identity confirmation.

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Caption: Workflow for HPLC purity analysis.

Detailed Protocol: Reversed-Phase HPLC-DAD

- Method Setup:
  - Column: C18 column (e.g., 4.6 x 150 mm, 5 µm particle size).
  - Mobile Phase: A gradient of Acetonitrile (ACN) and water (with 0.1% formic acid or phosphoric acid to ensure sharp peaks) is recommended.[7][8]

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    - Example Gradient: Start at 40% ACN, ramp to 95% ACN over 15 minutes, hold for 5 minutes, then return to initial conditions and equilibrate.
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Detection: DAD detector, monitoring at a wavelength of maximum absorbance (e.g., ~275-285 nm, determined by a preliminary scan) and a secondary wavelength for confirmation. [7]
  - Injection Volume: 10 µL.
- Sample Preparation:
  - Prepare a stock solution of the compound in ACN or a mixture of ACN/water at a concentration of approximately 1 mg/mL.
  - Filter the solution through a 0.45 µm syringe filter before injection.
- Analysis:
  - Inject a blank (mobile phase) to ensure a clean baseline.
  - Inject the prepared sample.
  - Run the analysis for a sufficient time to elute all potential impurities.
- Data Processing:
  - Integrate all peaks in the chromatogram.
  - Calculate the purity of the main peak using the area percent method:
    - % Purity = (Area of Main Peak / Total Area of All Peaks) x 100

Expected Results & Interpretation:

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- A successful separation will show a single, sharp, major peak corresponding to **5-[(4-Chloro-3-methylphenoxy)methyl]-2-furaldehyde**.
- Any other peaks are considered impurities. The area percent report will provide a quantitative measure of purity. For pharmaceutical applications, a purity of >98% is often required.
- The retention time of the main peak should be consistent across multiple injections. The UV-Vis spectrum extracted from the peak apex should be consistent and can be used for library matching or comparison against a reference standard.

Part 3: Physicochemical Property Assessment

Principle & Rationale: Understanding the thermal properties of a compound is critical for determining its stability, storage conditions, and suitability for various formulation processes. Thermal analysis techniques like Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC) provide this information.

Detailed Protocol: TGA/DSC

- Instrumentation: Use a simultaneous TGA/DSC instrument.
- Sample Preparation: Accurately weigh 2-5 mg of the sample into an aluminum or ceramic TGA pan.
- TGA Acquisition:
  - Heat the sample from ambient temperature (e.g., 30 °C) to a high temperature (e.g., 600 °C) at a constant rate (e.g., 10 °C/min) under a nitrogen atmosphere.
  - TGA measures the change in mass as a function of temperature.
- DSC Acquisition:
  - In a separate run or simultaneously, heat the sample under the same conditions.
  - DSC measures the heat flow into or out of the sample relative to a reference, identifying thermal events like melting, crystallization, or decomposition.

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- Data Analysis:
  - TGA Curve: Analyze the plot of % weight vs. temperature. A sharp drop in weight indicates decomposition. The onset temperature of this drop is the decomposition temperature.
  - DSC Curve: Analyze the plot of heat flow vs. temperature. A sharp endothermic peak indicates the melting point (T_m).

Expected Results & Interpretation:

- TGA: The compound is expected to be stable up to a certain temperature, after which a sharp weight loss will occur, indicating thermal decomposition.[9][10] There should be no significant weight loss at lower temperatures, which would indicate the presence of residual solvent.
- DSC: A sharp endotherm will be observed, and the peak of this transition is taken as the melting point. A sharp melting peak is also an indicator of high purity.

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